

Technical Support Center: Managing Aluminum Bromide Reactions

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Compound of Interest

Compound Name: Aluminum bromide

Cat. No.: B048194

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment and established safety protocols within your institution. Always consult your organization's safety guidelines and the Safety Data Sheet (SDS) for **aluminum bromide** before handling this chemical.

Troubleshooting Guides

This section provides solutions to common problems encountered during experiments involving **aluminum bromide**, with a focus on managing its violent reaction with water.

| Issue | Possible Cause(s) | Recommended Action(s) |
|---|---|---|
| Unexpectedly vigorous reaction or fuming upon opening the aluminum bromide container. | Exposure to atmospheric moisture. | Immediately close the container if safe to do so. Work in a fume hood with the sash lowered. Ensure all glassware and reagents are scrupulously dry. Store aluminum bromide in a tightly sealed container in a dry, cool, and well-ventilated area, preferably under an inert atmosphere like nitrogen. |
| Sudden and uncontrolled temperature increase (exotherm) during a reaction. | Uncontrolled addition of a protic reagent (e.g., water, alcohol).[1][2] Inadequate cooling or stirring. | Immediately cease addition of the reagent. Enhance cooling by using an ice bath or other cooling system. Increase stirring speed to improve heat dissipation.[3] If the reaction is approaching a dangerous runaway state, be prepared to execute an emergency shutdown procedure. |
| Formation of a white solid and corrosive fumes during reaction workup. | Hydrolysis of aluminum bromide by water.[1] | This is the expected result of the reaction between aluminum bromide and water, producing aluminum hydroxide and hydrobromic acid (HBr) fumes.[4] Ensure the workup is performed in a well-ventilated fume hood. |
| Difficulty in controlling the reaction rate. | Reaction initiated at too high a temperature. Rate of reagent addition is too fast. | Start the reaction at a lower temperature (e.g., 0 °C) to moderate the initial exotherm. [3] Add the reactive reagent slowly and dropwise, |

monitoring the internal temperature closely.

Spill of solid aluminum bromide.

Accidental mishandling.

Evacuate the area if necessary. Do NOT use water to clean up the spill. Cover the spill with a dry, inert absorbent material such as sand or sodium carbonate.^[5] Collect the mixture in a sealed container for proper disposal.

Frequently Asked Questions (FAQs)

Q1: What happens when **aluminum bromide** reacts with water?

A1: **Aluminum bromide** (AlBr_3) reacts violently and exothermically with water (H_2O) in a hydrolysis reaction. This reaction produces aluminum hydroxide ($\text{Al}(\text{OH})_3$) and hydrogen bromide (HBr) gas, which is a corrosive and toxic fume.^{[1][4]} The reaction is highly energetic and can cause boiling and splattering of the reaction mixture.

The balanced chemical equation is: $\text{AlBr}_3(\text{s}) + 3\text{H}_2\text{O}(\text{l}) \rightarrow \text{Al}(\text{OH})_3(\text{s}) + 3\text{HBr}(\text{g})$ ^[4]

Q2: What are the primary hazards associated with the **aluminum bromide** and water reaction?

A2: The primary hazards include:

- **Extreme Heat Generation:** The reaction is highly exothermic, which can lead to a rapid increase in temperature and pressure, potentially causing the reaction vessel to fail.^{[2][3]}
- **Toxic and Corrosive Fumes:** The reaction releases hydrogen bromide (HBr) gas, which is corrosive to the respiratory tract, skin, and eyes.
- **Violent Reaction/Explosion:** The rapid evolution of gas and heat can cause the mixture to boil violently or even explode, especially if water is added to a large amount of **aluminum bromide**.^[6]

Q3: Can I use water to extinguish a fire involving **aluminum bromide**?

A3: No, you must NEVER use water to extinguish a fire involving **aluminum bromide**. The violent reaction with water will exacerbate the situation. Use a Class D fire extinguisher (for combustible metals) or dry extinguishing agents like sand or sodium carbonate.[\[5\]](#)

Q4: How should I properly store anhydrous **aluminum bromide**?

A4: Anhydrous **aluminum bromide** should be stored in a tightly sealed, waterproof container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials such as alcohols and strong acids. Storing under an inert atmosphere, such as nitrogen, is recommended to prevent reaction with atmospheric moisture.

Q5: What personal protective equipment (PPE) is required when handling **aluminum bromide**?

A5: Appropriate PPE includes:

- Eye Protection: Chemical safety goggles and a face shield.[\[7\]](#)
- Skin Protection: A flame-retardant lab coat and chemical-resistant gloves (e.g., nitrile rubber).[\[7\]](#)
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. In situations with a risk of exposure to fumes, a respirator may be necessary.[\[7\]](#)

Experimental Protocols

Protocol 1: Controlled Quenching of Aluminum Bromide with Isopropanol

This protocol describes a safer method for neutralizing small quantities of residual **aluminum bromide** using a less reactive alcohol, isopropanol, followed by a final quench with water. This procedure should be performed in a chemical fume hood.

Materials:

- Reaction vessel containing residual **aluminum bromide**
- Anhydrous isopropanol

- Deionized water
- Inert solvent (e.g., toluene or hexane)
- Dropping funnel
- Stirring apparatus (magnetic or mechanical)
- Cooling bath (e.g., ice-water bath)
- Thermometer or temperature probe

Procedure:

- Inert Atmosphere: Ensure the reaction vessel is under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with atmospheric moisture.[3]
- Dilution: Dilute the **aluminum bromide** residue with a dry, inert solvent like toluene. This helps to dissipate heat generated during quenching.[3]
- Cooling: Cool the diluted mixture to 0 °C using an ice-water bath.[3]
- Slow Addition of Isopropanol: Slowly add anhydrous isopropanol dropwise from an addition funnel while vigorously stirring the mixture.[3] Monitor the internal temperature closely and maintain it at or below 10 °C. The reaction with isopropanol is less vigorous than with water.
- Observation: Continue the slow addition of isopropanol. If the rate of gas evolution or temperature rise increases significantly, pause the addition until the reaction subsides.
- Completion of Isopropanol Quench: Once the addition of isopropanol no longer produces a significant exotherm or gas evolution, the initial quenching is complete.
- Water Quench: After the reaction with isopropanol has ceased, slowly add a 1:1 mixture of isopropanol and water dropwise, continuing to monitor the temperature.[3]
- Final Water Addition: Once the isopropanol-water mixture addition is complete and no further reaction is observed, deionized water can be slowly added to ensure all reactive species are neutralized.

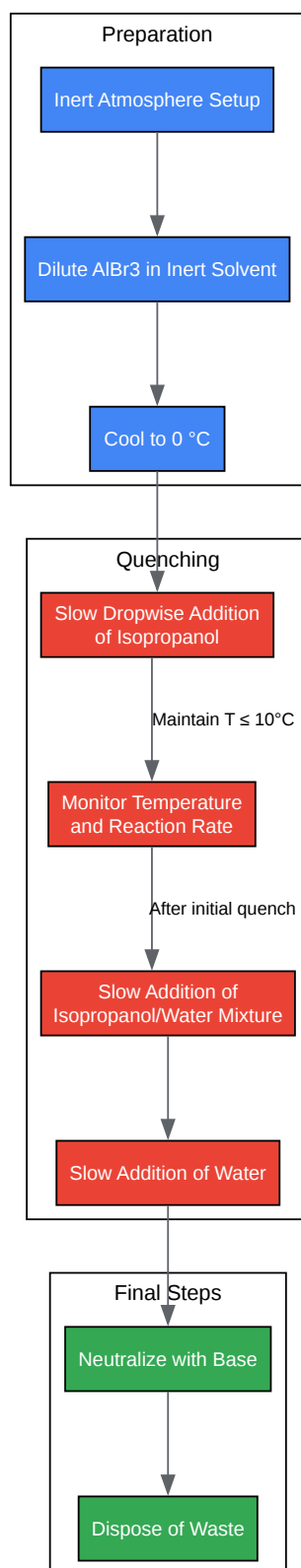
- **Neutralization and Disposal:** The final aqueous solution can be neutralized with a suitable base (e.g., sodium bicarbonate) before disposal according to your institution's hazardous waste guidelines.

Quantitative Data Summary

| Property | Value | Reference |
|---|---------------|-----------|
| Molar Mass | 266.69 g/mol | [8] |
| Melting Point | 97.5 °C | [9] |
| Boiling Point | 255 °C | [9] |
| Standard Enthalpy of Formation (ΔH_f°) | -527.5 kJ/mol | [8] |

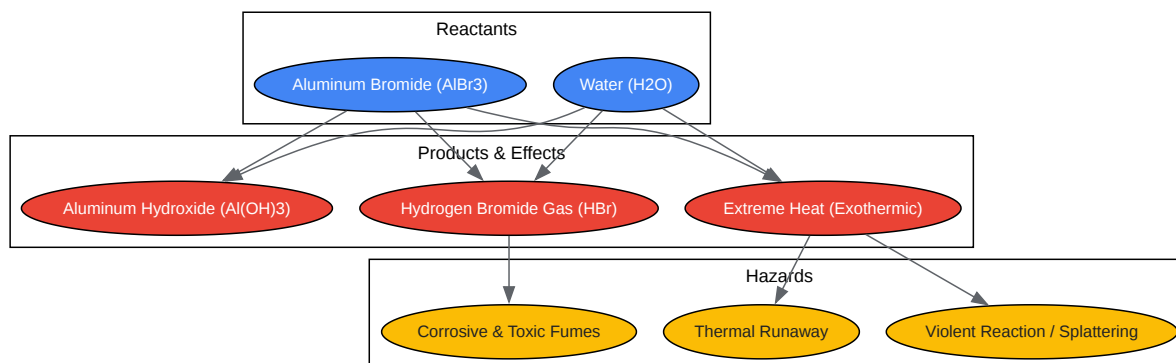
Note: A specific value for the enthalpy of hydrolysis for **aluminum bromide** is not readily available in the searched literature. However, the reaction is consistently described as violently exothermic.

Visualizations



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Caption: Controlled Quenching Workflow for **Aluminum Bromide**.



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Caption: Hazards of **Aluminum Bromide** and Water Reaction.

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References

- 1. Aluminium bromide - Wikipedia [en.wikipedia.org]
- 2. homework.study.com [homework.study.com]
- 3. chemistry.nd.edu [chemistry.nd.edu]
- 4. orchidsinternationalschool.com [orchidsinternationalschool.com]
- 5. US9222176B2 - Alkaline cleaner for cleaning aluminum surfaces - Google Patents [patents.google.com]
- 6. solubilityofthings.com [solubilityofthings.com]

- 7. US3305571A - Method for the initiation of a reaction between isopropyl alcohol and aluminum - Google Patents [patents.google.com]
- 8. Aluminum Bromide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 9. Aluminum Bromide | AlBr₃ Formula, Characteristics & Uses - Lesson | Study.com [study.com]
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